

Physical properties of 4,4'-Difluorobenzophenone (melting point, boiling point)

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Compound of Interest

Compound Name: 4,4'-Difluorobenzophenone

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Physical Properties of 4,4'-Difluorobenzophenone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4,4'-Difluorobenzophenone**, a crucial intermediate in the synthesis of high-performance polymers like polyetheretherketone (PEEK).^{[1][2]} The data and experimental protocols detailed herein are intended to support research and development activities where this compound is utilized.

Core Physical Properties

4,4'-Difluorobenzophenone is a colorless to white crystalline solid at standard conditions.^[1]^{[2][3]} Its physical characteristics, particularly its melting and boiling points, are critical parameters for its application in various synthetic processes.

Data Summary

The melting and boiling points of **4,4'-Difluorobenzophenone**, as reported by various chemical suppliers and scientific databases, are summarized below. The variation in melting point ranges can be attributed to the purity of the substance.

Physical Property	Value	Source
Melting Point	107.5 to 108.5 °C	Wikipedia[1], Benchchem[4]
102-110 °C	Apollo Scientific[5]	
105-111 °C	Thermo Scientific[3][6]	
106-109 °C	Chem-Impex[2], Fisher Scientific[7]	
102-105 °C	Sigma-Aldrich	
107.0 to 110.0 °C	Tokyo Chemical Industry	
108 °C	Google Patents[8]	
Boiling Point	170-172 °C at 10 mmHg	Apollo Scientific[5], Chem-Impex[2]
137 °C at 3 mmHg	Fluoryx Labs[9]	
200 °C	Fisher Scientific[7]	

Experimental Protocols

While specific experimental reports detailing the determination of these constants for **4,4'-Difluorobenzophenone** are not extensively published in readily available literature, the following represents standard methodologies employed for such characterizations.

Melting Point Determination (Capillary Method)

The melting point is typically determined using the capillary method, often with a Thiele tube or a modern digital melting point apparatus.

Procedure:

- A small amount of finely powdered, dry **4,4'-Difluorobenzophenone** is packed into a capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer.

- The assembly is immersed in a heating bath (commonly paraffin oil or silicone oil) within a Thiele tube.
- The bath is heated gently and uniformly.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Boiling Point Determination (Thiele Tube Method)

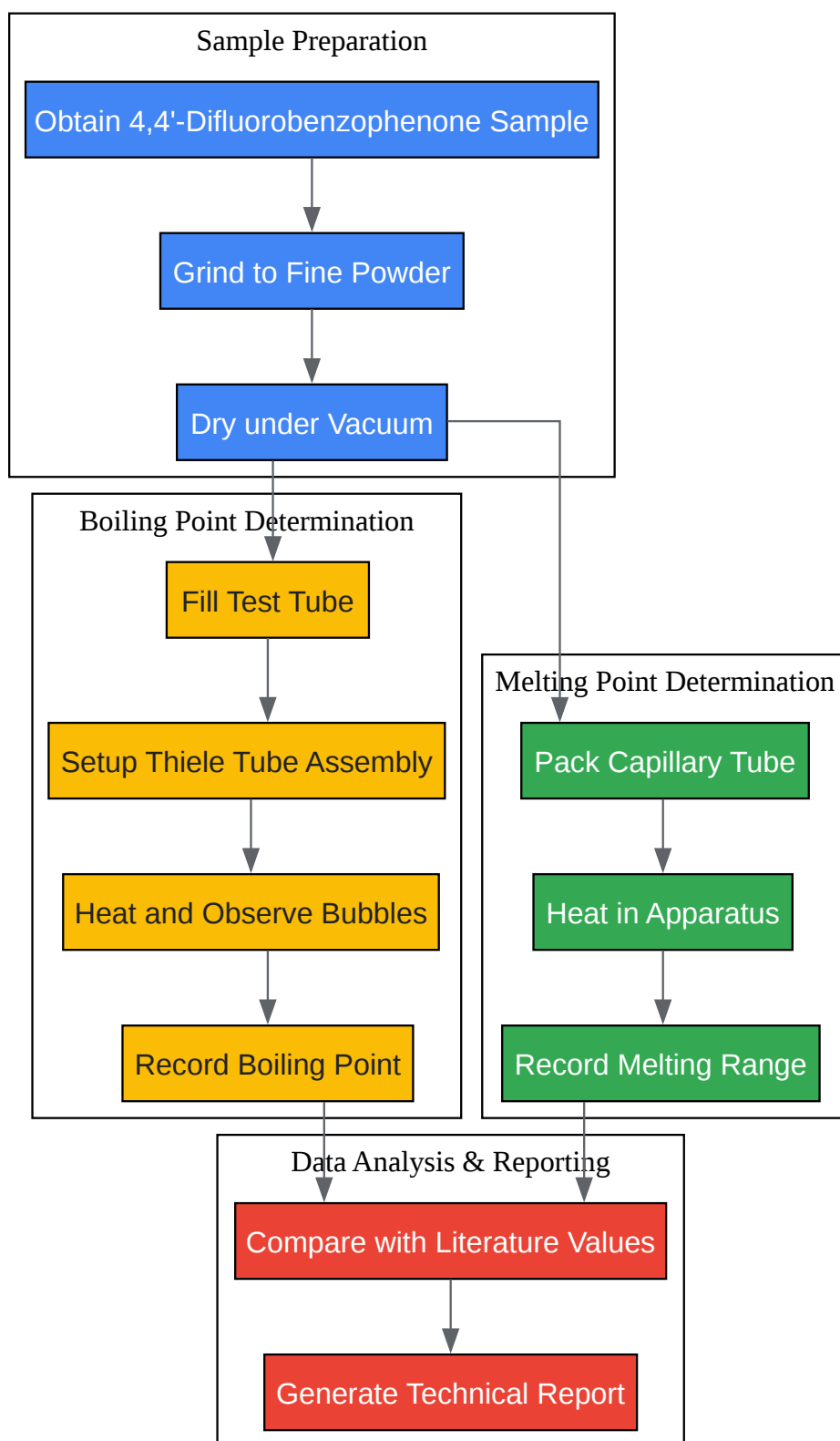
The boiling point, especially at reduced pressure, is determined to characterize the liquid phase of the compound.

Procedure:

- A small volume of **4,4'-Difluorobenzophenone** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed within the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube.
- As the temperature rises, a continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.

Logical Workflow for Physical Property Determination

The following diagram illustrates a standardized workflow for the characterization of the physical properties of a synthesized or procured batch of **4,4'-Difluorobenzophenone**.



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Workflow for Physical Property Characterization

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